

Application Notes and Protocols: Methylhydroquinone as a Stabilizer in Cosmetic Formulations

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Compound of Interest

Compound Name: Methylhydroquinone

Cat. No.: B043894

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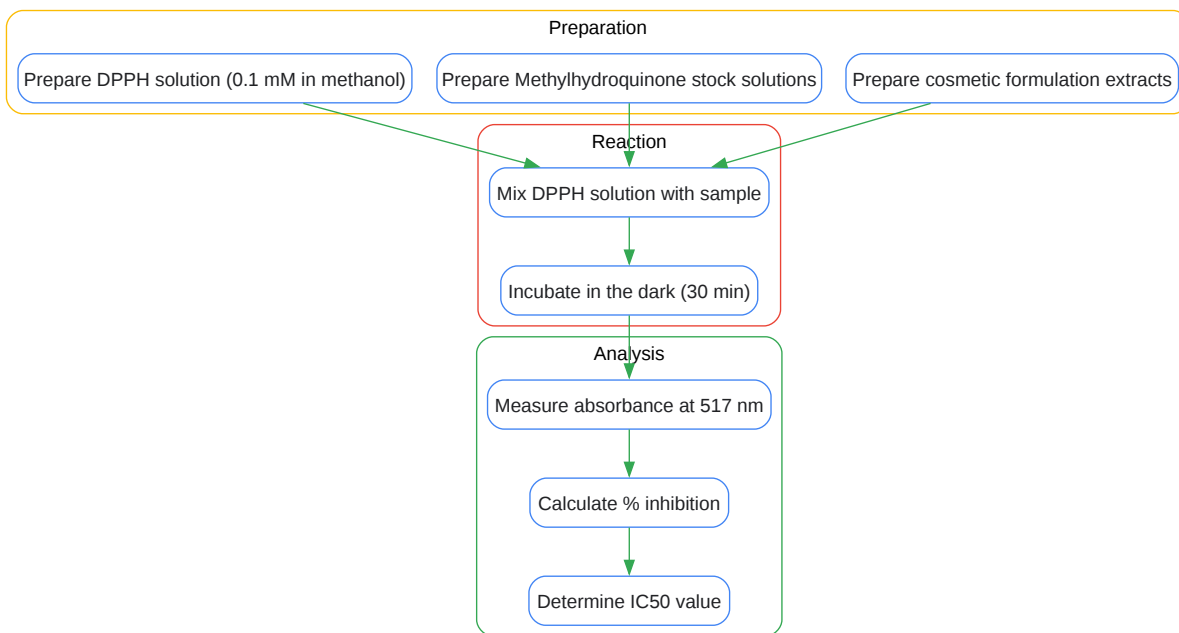
For Researchers, Scientists, and Drug Development Professionals

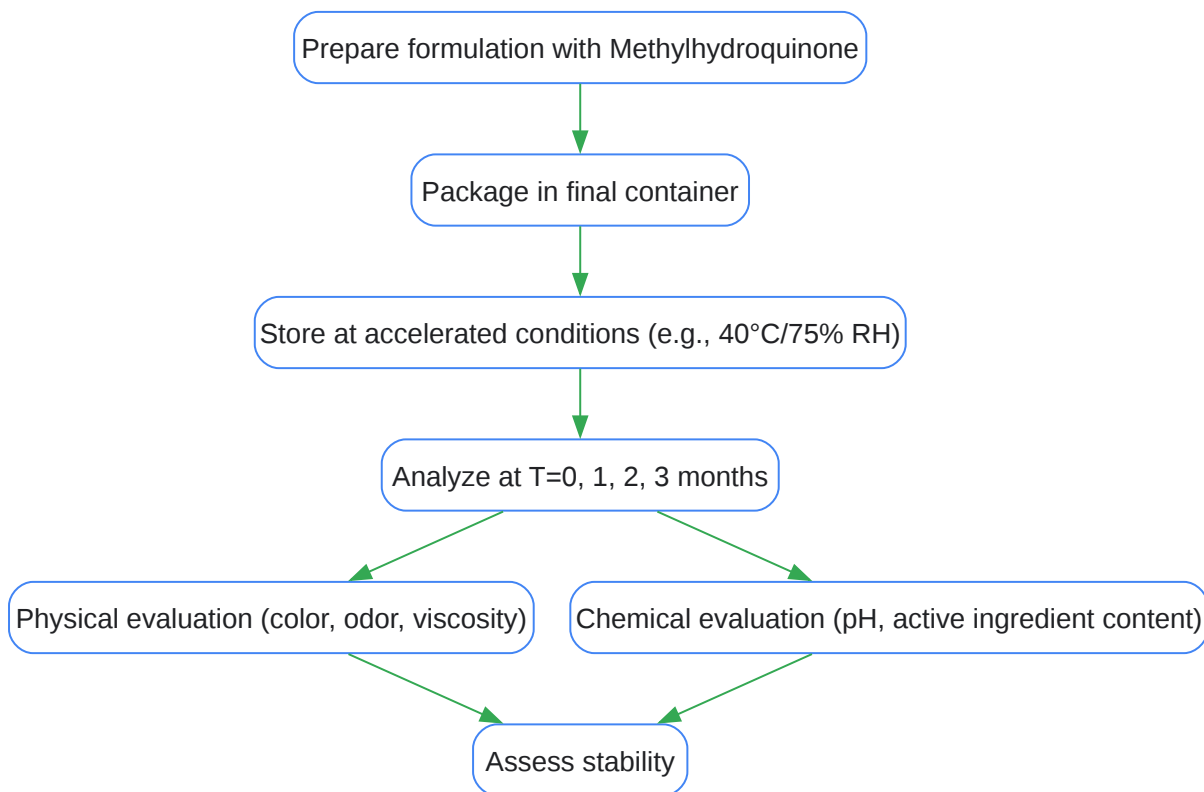
Introduction

Methylhydroquinone (2-methylhydroquinone or p-toluhydroquinone) is an aromatic organic compound with potent antioxidant properties, making it a valuable stabilizer in cosmetic formulations. Its primary function is to inhibit the oxidation of sensitive ingredients, thereby extending the shelf life and maintaining the efficacy and aesthetic qualities of cosmetic products. By scavenging free radicals, **methylhydroquinone** protects formulations from degradation caused by exposure to oxygen, light, and heat. These application notes provide a comprehensive overview of the use of **methylhydroquinone** as a stabilizer, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its evaluation.

Mechanism of Action

Methylhydroquinone functions as a primary antioxidant by donating a hydrogen atom from its hydroxyl groups to free radicals. This process neutralizes the highly reactive radicals, terminating the oxidative chain reactions that lead to product degradation. The resulting **methylhydroquinone** radical is relatively stable and does not readily propagate further oxidation.





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